

Personal protective equipment for handling Boc-His(Boc)-OH

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Compound of Interest

Compound Name: Boc-His(Boc)-OH

Cat. No.: B558304

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Essential Safety and Handling Guide for Boc-His(Boc)-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of $\alpha,\text{N}\tau$ -di-Boc-L-histidine (**Boc-His(Boc)-OH**). Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance. Given the potential hazards associated with this compound, a cautious and well-documented approach is mandatory.

Hazard Summary

Boc-His(Boc)-OH is a protected amino acid derivative. While specific toxicological data is limited, aggregated information from various sources indicates significant potential hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this substance may be classified with the following hazards^[1]:

- Carcinogenicity: May cause cancer.
- Germ Cell Mutagenicity: May cause genetic defects.
- Specific Target Organ Toxicity (Repeated Exposure): Causes damage to organs through prolonged or repeated exposure.

- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.

Due to these potential health risks, **Boc-His(Boc)-OH** must be handled as a hazardous substance, and all operations should be conducted with appropriate engineering controls and personal protective equipment.

Quantitative Data Summary

While specific occupational exposure limits (OELs) for **Boc-His(Boc)-OH** have not been established by regulatory bodies like OSHA, it is prudent to handle it as a potent compound and minimize exposure to the lowest practical levels.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₂₅ N ₃ O ₆	[1]
Molecular Weight	355.39 g/mol	[1]
Physical Form	Solid, likely a powder.	
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H340: May cause genetic defects.H350: May cause cancer.H372: Causes damage to organs through prolonged or repeated exposure.	[1]
Storage Temperature	Store in a cool, dry place.	

Operational Plan: Step-by-Step Handling Procedures

This section outlines the mandatory procedures for the safe handling of **Boc-His(Boc)-OH**.

Engineering Controls

- Designated Area: All work with **Boc-His(Boc)-OH** must be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure^[2]. The area should be clearly marked with warning signs indicating the presence of a potential carcinogen.
- Ventilation: Ensure adequate ventilation to control airborne dust. Local exhaust ventilation is critical when weighing or transferring the powder.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against exposure. The following PPE is mandatory when handling **Boc-His(Boc)-OH**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile), with consideration for double-gloving.	To prevent skin contact and absorption.
Eye Protection	Chemical safety goggles that provide a complete seal around the eyes.	To protect against dust particles and potential splashes.
Face Protection	A face shield should be worn in conjunction with safety goggles, especially when handling larger quantities.	Provides an additional layer of protection for the face.
Body Protection	A fully buttoned, long-sleeved laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is required.	To prevent inhalation of the powdered chemical, which is a primary route of exposure.

Handling Protocol

- **Preparation:** Before starting work, ensure the designated area is clean and uncluttered. All necessary equipment and waste containers should be placed within the chemical fume hood.
- **Weighing:** Weigh the compound within the fume hood. Use a disposable weighing paper or boat to avoid contamination of balances.
- **Dissolving:** If preparing a solution, add the solvent to the solid slowly to prevent splashing.
- **Post-Handling:** After handling, decontaminate all surfaces with an appropriate solvent and dispose of cleaning materials as hazardous waste.
- **Hygiene:** Always wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

Disposal Plan: Managing Boc-His(Boc)-OH Waste

Proper disposal of **Boc-His(Boc)-OH** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- **Solid Waste:** All solid waste contaminated with **Boc-His(Boc)-OH**, including gloves, weighing papers, and disposable labware, must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- **Liquid Waste:** Solutions containing **Boc-His(Boc)-OH** should be collected in a separate, sealed, and appropriately labeled hazardous waste container. Do not mix with other solvent waste streams unless permitted by your institution's environmental health and safety (EHS) office.
- **Labeling:** All waste containers must be labeled with "Hazardous Waste," the full chemical name "**Boc-His(Boc)-OH**," and the appropriate hazard pictograms (e.g., health hazard, exclamation mark).

Storage of Waste

- Store waste containers in a designated satellite accumulation area within the laboratory.

- Ensure containers are tightly sealed to prevent leaks or spills.
- Segregate from incompatible materials.

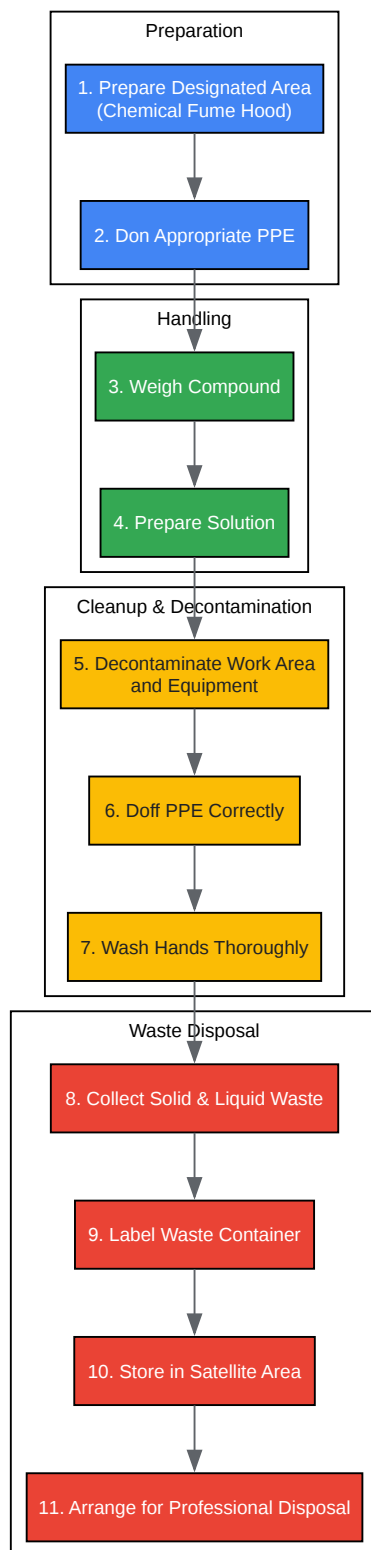
Final Disposal

- Licensed Waste Disposal: The primary method for the disposal of **Boc-His(Boc)-OH** waste is through a licensed and reputable chemical waste disposal company. This ensures that the waste is handled and disposed of in accordance with all federal, state, and local regulations.
- Do Not Dispose Down the Drain: Under no circumstances should **Boc-His(Boc)-OH** or its solutions be poured down the drain.

Experimental Workflow Visualization

The following diagram illustrates the procedural flow for the safe handling and disposal of **Boc-His(Boc)-OH** in a laboratory setting.

Safe Handling and Disposal Workflow for Boc-His(Boc)-OH

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **Boc-His(Boc)-OH**.

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References

- 1. Boc-His(Boc)-OH | C₁₆H₂₅N₃O₆ | CID 7023100 - PubChem [pubchem.ncbi.nlm.nih.gov]
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